

# Personal protective equipment for handling Ceralasertib formate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ceralasertib formate

Cat. No.: B15293697

[Get Quote](#)

## Essential Safety and Handling Guide for Ceralasertib Formate

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **Ceralasertib formate**. The following procedural guidance is designed to ensure the safe and effective use of this potent ATR kinase inhibitor in a laboratory setting. Adherence to these protocols is critical for minimizing exposure risk and maintaining a safe research environment.

## Understanding the Compound

**Ceralasertib formate** is a potent and selective inhibitor of ATR (Ataxia Telangiectasia and Rad3-related) kinase, a key enzyme in the DNA damage response pathway.<sup>[1][2]</sup> By inhibiting ATR, **Ceralasertib formate** disrupts DNA repair mechanisms, which can lead to apoptosis in cancer cells.<sup>[2]</sup> While a Safety Data Sheet (SDS) for the free base, Ceralasertib, classifies it as not a hazardous substance or mixture, its biological activity warrants careful handling as a potentially hazardous compound.<sup>[3]</sup> It is supplied as a solid powder and is intended for research use only.<sup>[2][4]</sup>

## Personal Protective Equipment (PPE)

The primary goal of PPE is to create a barrier between the researcher and the chemical, minimizing the risk of exposure through inhalation, skin contact, or eye contact.

## Standard PPE Requirements

A baseline of personal protective equipment is mandatory for all procedures involving **Ceralasertib formate**.

PPE Component	Specification	Rationale
Gloves	Nitrile or other chemically resistant gloves. Double gloving is recommended.	Prevents skin contact.
Eye Protection	Safety glasses with side shields or safety goggles.	Protects eyes from dust particles and splashes.
Lab Coat	Standard laboratory coat.	Protects skin and personal clothing.
Closed-toe Shoes	Required in all laboratory settings.	Protects feet from spills.

## Enhanced PPE for High-Risk Procedures

Certain procedures increase the risk of generating aerosols or dust. In these situations, enhanced PPE is required.

PPE Component	Specification	Rationale
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator.	Required when handling the powder outside of a containment system (e.g., weighing).
Gown	Disposable, solid-front gown with tight-fitting cuffs.	Provides a more complete barrier than a standard lab coat.
Face Shield	To be worn over safety goggles.	Offers an additional layer of protection against splashes to the face.

## Operational Procedures and Handling

Proper handling procedures are essential to prevent contamination and accidental exposure.

## Receiving and Storage

Parameter	Specification
Shipping Condition	Shipped at ambient temperature. <a href="#">[4]</a>
Short-term Storage	0 - 4°C (days to weeks) in a dry, dark place. <a href="#">[4]</a>
Long-term Storage	-20°C (months to years) in a dry, dark place. <a href="#">[4]</a>
Stock Solution Storage	0 - 4°C (short-term) or -20°C (long-term). <a href="#">[4]</a>

Upon receipt, inspect the container for any damage. If the container is compromised, handle it as a spill and follow the appropriate cleanup procedures.

## Weighing and Reconstitution

Due to the risk of inhaling the fine powder, weighing and reconstitution of **Ceralasertib formate** should be performed in a certified chemical fume hood or a powder containment hood.

Step-by-Step Reconstitution Protocol:

- **Prepare the Workspace:** Ensure the chemical fume hood is clean and uncluttered. Gather all necessary materials, including the **Ceralasertib formate** vial, the appropriate solvent (typically DMSO), and calibrated pipettes.<sup>[4]</sup>
- **Don Enhanced PPE:** Wear double gloves, a disposable gown, safety goggles, and an N95 respirator.
- **Tare the Weighing Vessel:** Inside the fume hood, place a sterile microcentrifuge tube or other suitable container on a calibrated analytical balance and tare the balance.
- **Dispense the Powder:** Carefully transfer the desired amount of **Ceralasertib formate** powder to the tared vessel. Work slowly to minimize the creation of airborne dust.
- **Reconstitute the Compound:** Add the appropriate volume of solvent to the powder to achieve the desired stock concentration. **Ceralasertib formate** is soluble in DMSO.<sup>[4]</sup>
- **Ensure Complete Dissolution:** Cap the vessel securely and vortex or sonicate as needed to ensure the compound is fully dissolved.
- **Label and Store:** Clearly label the stock solution with the compound name, concentration, date, and your initials. Store as recommended in the table above.

## Use in Cell Culture

When adding the **Ceralasertib formate** stock solution to cell culture media, perform the work in a biological safety cabinet (BSC) to maintain sterility and containment.

## Disposal Plan

All materials that come into contact with **Ceralasertib formate** should be treated as hazardous chemical waste.

Waste Stream	Disposal Procedure
Solid Waste	Contaminated gloves, gowns, weigh paper, pipette tips, and empty vials.
Liquid Waste	Unused stock solutions and media containing Ceralasertib formate.

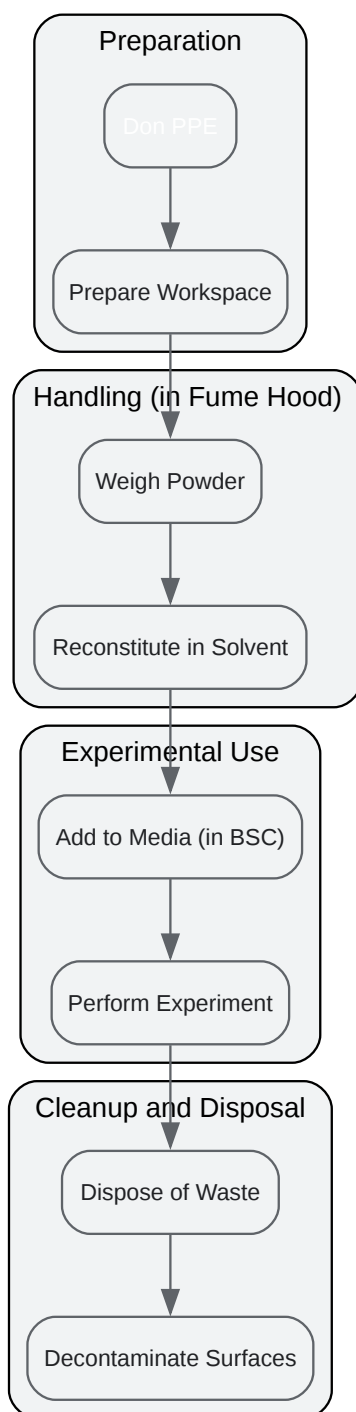
Follow all institutional and local regulations for the disposal of hazardous chemical waste. Do not dispose of **Ceralasertib formate** waste down the drain or in the regular trash.

## Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

Incident	First Aid / Spill Response
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention. <a href="#">[3]</a>
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists. <a href="#">[3]</a>
Inhalation	Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention. <a href="#">[3]</a>
Ingestion	Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention. <a href="#">[3]</a>
Small Spill	Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal. Clean the spill area with a suitable decontaminating solution.
Large Spill	Evacuate the area and contact your institution's environmental health and safety (EHS) department immediately.

## Visual Workflow for Safe Handling



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. abmole.com [abmole.com]
- 4. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Ceralasertib formate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15293697#personal-protective-equipment-for-handling-ceralasertib-formate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)